

Application Notes & Protocols:

Anagyroidisoflavone A (Revised Structure)

HPLC-UV Detection and Analysis

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Compound of Interest

Compound Name: *Anagyroidisoflavone A*

Cat. No.: *B15559663*

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Introduction

Anagyroidisoflavone A is a prenylated isoflavone first isolated from the plant *Anagyris foetida*. Subsequent research has led to a structural revision of this compound. A study by Wang et al. has revised the structure of **Anagyroidisoflavone A** to be 1"-O-methylerythrinin F[1]. This document provides detailed application notes and protocols for the High-Performance Liquid Chromatography (HPLC) with Ultraviolet (UV) detection and analysis of this revised structure.

Isoflavones, a class of phytoestrogens, are known for their potential biological activities, including antioxidant, anti-inflammatory, and cytotoxic effects[2][3]. Many of these effects are attributed to their ability to modulate cellular signaling pathways, such as the NF-κB pathway, which is critically involved in inflammation and cancer[4][5][6]. Given the interest in isoflavonoids for drug development, accurate and reliable analytical methods for their identification and quantification are essential.

Chemical Structure

The chemical structure of **Anagyroidisoflavone A** has been revised to 1"-O-methylerythrinin F.

Figure 1: Chemical Structure of **Anagyroidisoflavone A** (Revised) (Note: A visual representation of the chemical structure would be placed here in a full document.)

Quantitative Data Summary

The following table summarizes the typical parameters for the HPLC-UV analysis of **Anagyroidisoflavone A** (revised structure). These values are based on established methods for similar isoflavonoids and should be optimized for specific instrumentation and sample matrices.

Parameter	Value	Reference
Chromatographic Column	C18 reverse-phase (e.g., 4.6 x 250 mm, 5 µm)	[General isoflavone methods]
Mobile Phase	Acetonitrile and water (with 0.1% formic acid)	[General isoflavone methods]
Elution Mode	Gradient	[General isoflavone methods]
Flow Rate	1.0 mL/min	[General isoflavone methods]
Column Temperature	25-30 °C	[General isoflavone methods]
Detection Wavelength	~260 nm	[General isoflavone methods]
Injection Volume	10-20 µL	[General isoflavone methods]
Retention Time (Approx.)	Varies based on exact gradient program	N/A
Linear Range	To be determined with standard calibration	N/A
Limit of Detection (LOD)	To be determined	N/A
Limit of Quantification (LOQ)	To be determined	N/A

Experimental Protocols

Plant Material Extraction

This protocol is a general guideline for the extraction of **Anagyroidisoflavone A** from its plant source, *Anagyris foetida*.

Materials:

- Dried and powdered plant material (*Anagyris foetida*)
- Methanol (HPLC grade)
- Ethanol (95%)
- Rotary evaporator
- Filtration apparatus (e.g., Whatman No. 1 filter paper)
- Ultrasonic bath

Procedure:

- Weigh 10 g of the dried, powdered plant material.
- Add 100 mL of 95% ethanol to the plant material.
- Sonicate the mixture for 30 minutes at room temperature.
- Filter the extract through Whatman No. 1 filter paper.
- Repeat the extraction process on the residue two more times.
- Combine the filtrates and evaporate the solvent under reduced pressure using a rotary evaporator to obtain the crude extract.
- Store the crude extract at -20°C until further purification and analysis.

HPLC-UV Analysis

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system equipped with a UV-Vis detector, autosampler, and column oven.
- C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm particle size).

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (analytical grade)
- **Anagyroidisoflavone A** (revised structure) reference standard

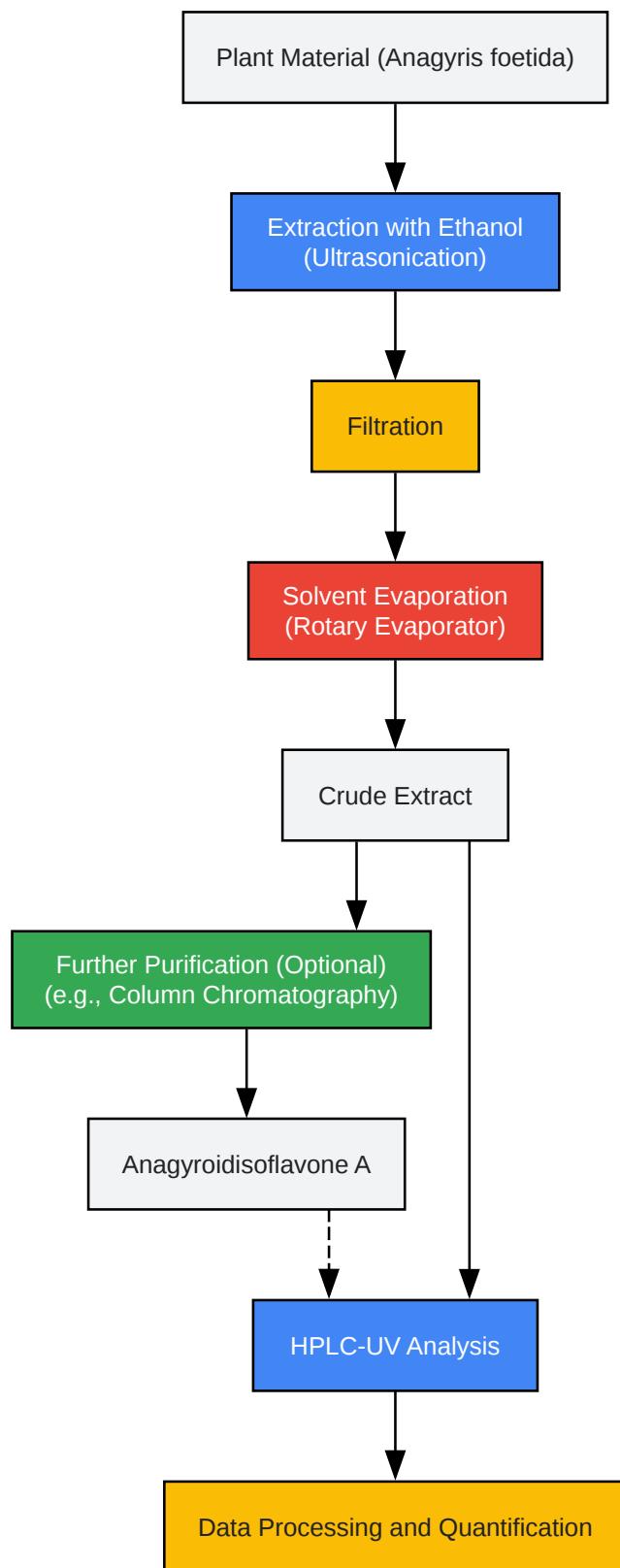
Procedure:

- Mobile Phase Preparation:
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
 - Degas both mobile phases prior to use.
- Standard Solution Preparation:
 - Prepare a stock solution of the **Anagyroidisoflavone A** reference standard in methanol (e.g., 1 mg/mL).
 - Prepare a series of working standard solutions by diluting the stock solution with the initial mobile phase composition to create a calibration curve (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
- Sample Preparation:
 - Dissolve a known amount of the crude extract in methanol.
 - Filter the sample solution through a 0.45 µm syringe filter before injection.
- Chromatographic Conditions:
 - Column: C18 reverse-phase (4.6 x 250 mm, 5 µm)
 - Mobile Phase: Gradient elution as follows:

- 0-5 min: 20% B
- 5-25 min: 20% to 80% B (linear gradient)
- 25-30 min: 80% B
- 30-35 min: 80% to 20% B (linear gradient)
- 35-40 min: 20% B (equilibration)
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 30°C
 - Detection Wavelength: 260 nm
 - Injection Volume: 10 µL
- Analysis:
 - Inject the standard solutions to construct a calibration curve of peak area versus concentration.
 - Inject the prepared sample solutions.
 - Identify the peak corresponding to **Anagyroidisoflavone A** in the sample chromatogram by comparing the retention time with that of the standard.
 - Quantify the amount of **Anagyroidisoflavone A** in the sample using the calibration curve.

Visualizations

Experimental Workflow

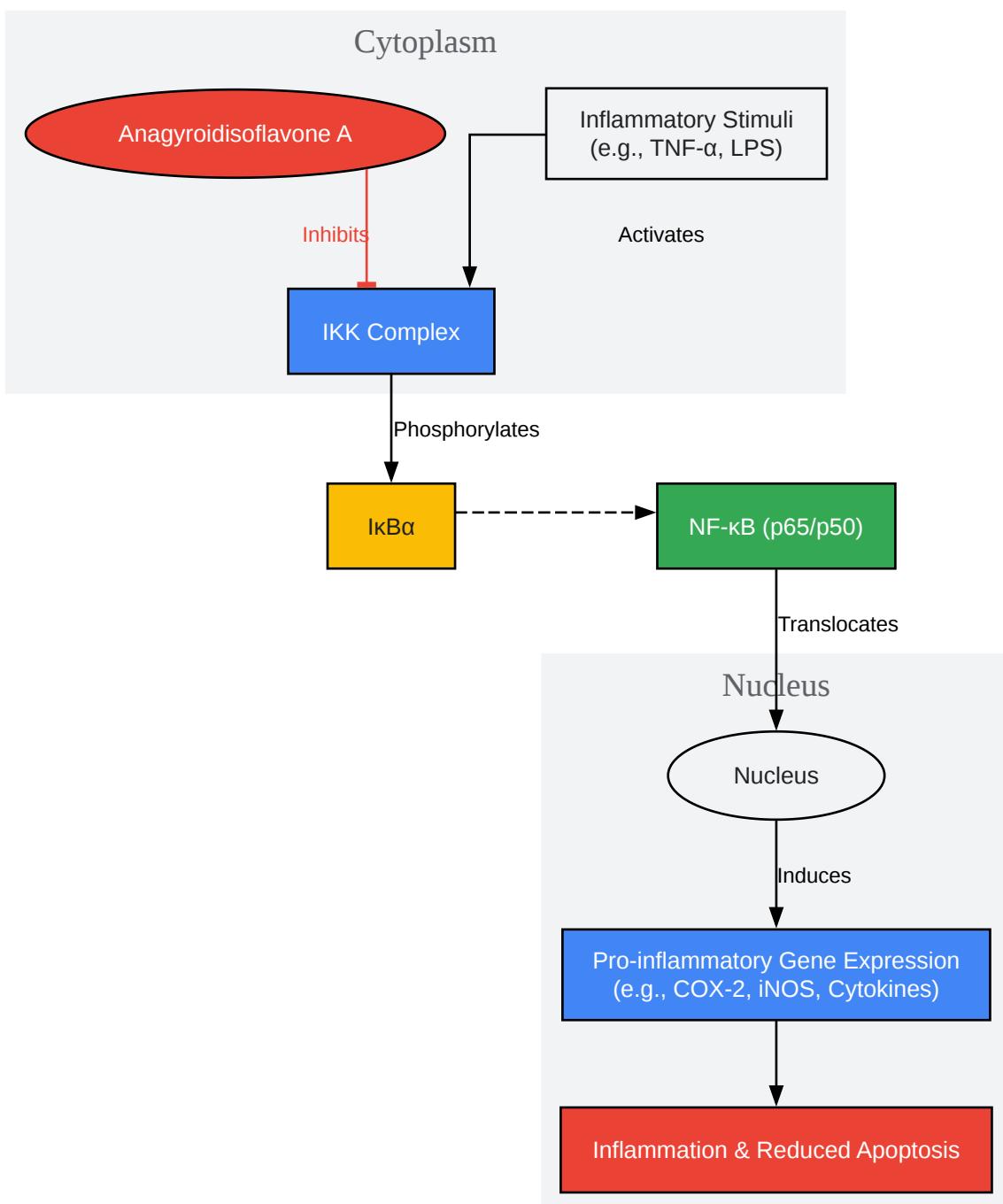


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Caption: Workflow for Extraction and HPLC-UV Analysis.

Postulated Signaling Pathway

Based on the known activities of other isoflavones, **Anagyroidisoflavone A** is postulated to exert cytotoxic and anti-inflammatory effects through the inhibition of the NF-κB signaling pathway.



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Caption: Postulated Inhibition of NF-κB Pathway.

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